

Introduction: The Analytical Imperative for Deuterated Standards

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Compound of Interest

Compound Name: Dothiepin-d3 Maleate

Cat. No.: B1165068

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Dothiepin, also known as Dosulepin, is a tricyclic antidepressant (TCA) that functions as a serotonin-norepinephrine reuptake inhibitor (SNRI)[1]. It has been utilized in the treatment of major depressive disorder[1]. Accurate quantification of dothiepin in biological matrices is paramount for pharmacokinetic, bioequivalence, and toxicological studies[2][3]. Such analyses demand the highest levels of precision and accuracy, which is achieved through the use of an appropriate internal standard (IS). **Dothiepin-d3 Maleate**, a stable isotope-labeled (SIL) analog of the parent drug, represents the gold standard for this purpose. This guide provides a comprehensive technical overview of **Dothiepin-d3 Maleate**, its physicochemical properties, and its critical application in modern bioanalytical workflows.

Part 1: Core Chemical and Physical Identity

Accurate identification is the foundation of all subsequent analytical work. While the CAS number for the deuterated free base is well-established, the specific maleate salt may not have a unique identifier and is often referenced by the free base of the unlabeled compound.

CAS Number Clarification:

- Dothiepin-d3 (Free Base): 136765-31-6[4][5][6]

- Dothiepin (Unlabeled Free Base): 113-53-1[7][8][9][10]

The deuterium labeling is typically on one of the N-methyl groups, as indicated by synonyms such as 3-Dibenzo[b,e]thiepin-11(6H)-ylidene-N-methyl-N-(methyl-d3)-1-propanamine[5].

Physicochemical Properties

A summary of the key properties for **Dothiepin-d3 Maleate** and its related compounds is presented below. This data is essential for preparing standard solutions and understanding the compound's behavior in analytical systems.

Property	Dothiepin-d3 (Free Base)	Dothiepin-d3 Maleate	Dothiepin (Unlabeled)
CAS Number	136765-31-6[4][5]	N/A (Often referenced by 113-53-1)	113-53-1[9][10]
Molecular Formula	C ₁₉ H ₁₈ D ₃ NS[5]	C ₁₉ H ₁₈ D ₃ NS·C ₄ H ₄ O ₄	C ₁₉ H ₂₁ NS[1][9]
Molecular Weight	298.46 g/mol [5][6]	414.53 g/mol [7]	295.44 g/mol [1][9][10]
Appearance	Pale Yellow Semi-Solid[5]	Data not available; typically a solid	Off-white to yellow solid[10]
Storage	2-8°C Refrigerator[5]	2-8°C, protected from light	Powder: -20°C for 3 years[10]

Part 2: The Scientific Rationale for Stable Isotope-Labeled Internal Standards

In quantitative mass spectrometry, an internal standard is added at a known concentration to all samples, calibrators, and quality controls. Its purpose is to correct for analyte loss during sample processing and for variability in instrument response.

Expertise & Causality: Why is a SIL-IS superior?

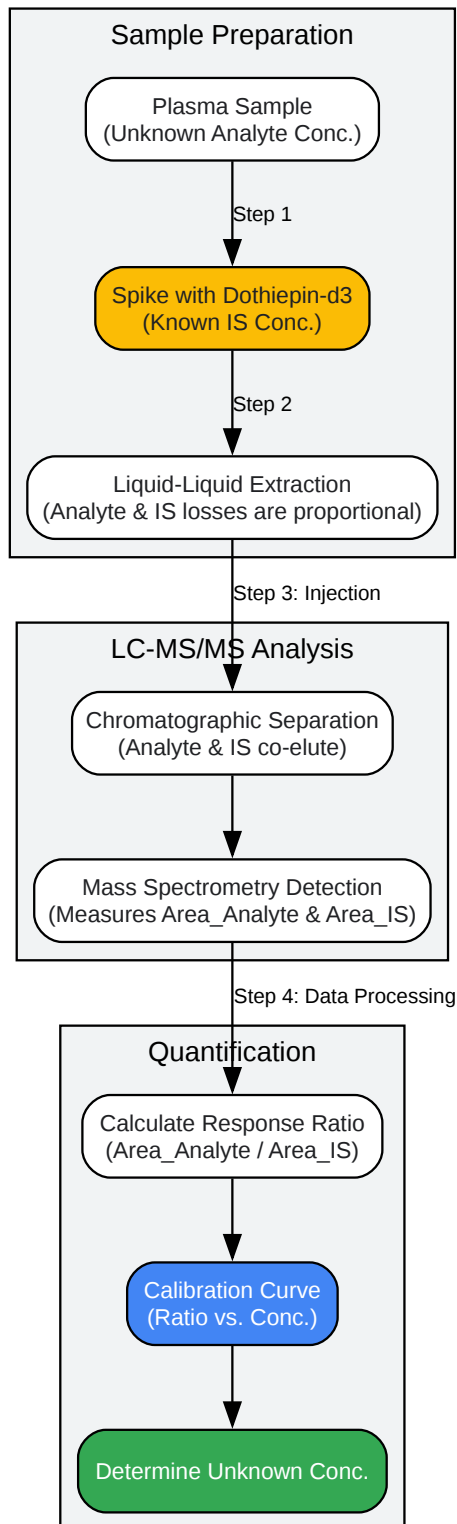
- Near-Identical Physicochemical Behavior: Dothiepin-d3 and Dothiepin are chemically identical, with the only difference being the mass of three hydrogen atoms. This ensures they co-elute chromatographically and experience virtually identical extraction recovery and

ionization efficiency (or suppression/enhancement) in the mass spectrometer's ion source. A structurally similar but non-isotopic IS cannot guarantee this, leading to potential quantification errors.

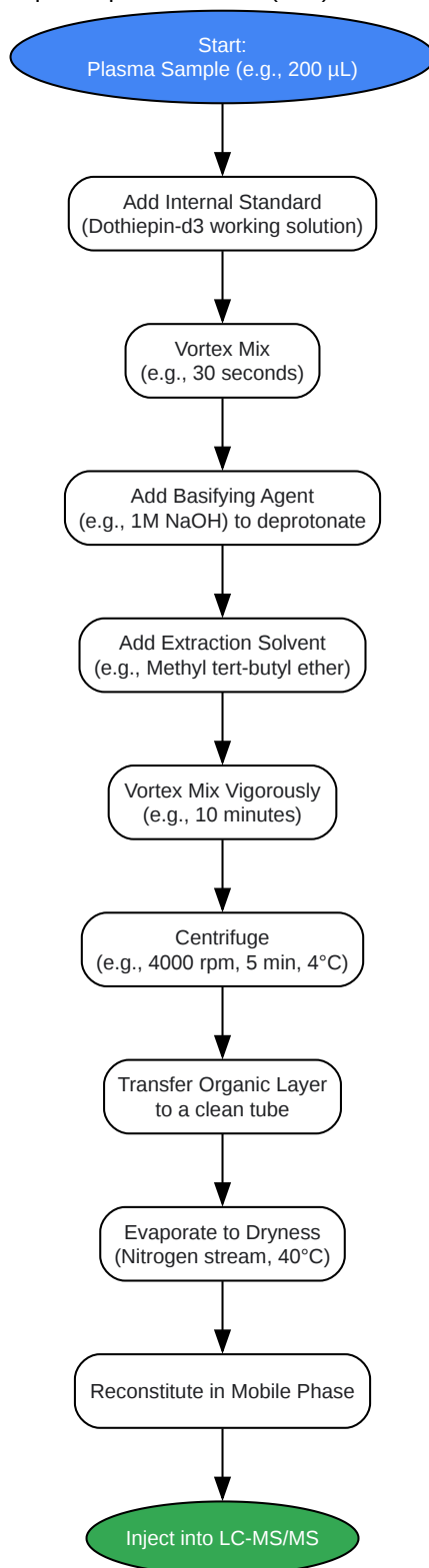
- **Mitigation of Matrix Effects:** Biological samples (e.g., plasma, urine) are complex matrices that can interfere with the ionization of the target analyte. Because the SIL-IS is affected by the matrix in the same way as the native analyte, the ratio of their signals remains constant, providing an accurate measurement even when absolute signal intensity fluctuates.
- **Self-Validating System:** The consistent response ratio between the analyte and the SIL-IS across the analytical run provides inherent quality control. Any significant deviation in this ratio for a quality control sample immediately flags a potential issue with sample processing or instrument performance.

The following diagram illustrates the logical principle of using a SIL-IS in a quantitative LC-MS/MS workflow.

Principle of SIL Internal Standard Quantification



Liquid-Liquid Extraction (LLE) Workflow



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Sources

- 1. Dosulepin - Wikipedia [en.wikipedia.org]
- 2. Highly sensitive LC–MS/MS method to estimate doxepin and its metabolite nordoxepin in human plasma for a bioequivalence study - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 3. Chemical ionisation mass fragmentographic measurement of dothiepin plasma concentrations following a single oral dose in man - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. scbt.com [scbt.com]
- 5. pharmaffiliates.com [pharmaffiliates.com]
- 6. clinivex.com [clinivex.com]
- 7. bdg.co.nz [bdg.co.nz]
- 8. pharmaffiliates.com [pharmaffiliates.com]
- 9. GSRs [gsrs.ncats.nih.gov]
- 10. medchemexpress.com [medchemexpress.com]
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